

# What are the physical and chemical properties of 5-Methylmellein

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylmellein

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## 5-Methylmellein: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**5-Methylmellein** is a naturally occurring dihydroisocoumarin, a type of phenolic compound, predominantly produced by various species of fungi.[1][2] This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **5-Methylmellein**. It includes a summary of its physicochemical characteristics, detailed experimental protocols for its isolation, and an exploration of its known mechanisms of action, particularly its role as an inhibitor of fungal sirtuins and human monoamine oxidase A. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, mycology, and drug development.

### Physicochemical Properties

**5-Methylmellein**, also known as 3,4-dihydro-8-hydroxy-3,5-dimethylisocoumarin, is a polyketide that has been isolated from a variety of fungal species, including *Didymobotryum rigidum*, *Fusicoccum amygdalis*, and the basidiomycete *Inonotus sinensis*. [1][3][4] It exists as two enantiomers, (R)-(-)-**5-Methylmellein** and (S)-(+)-**5-Methylmellein**. The compound's physical and chemical properties are summarized in the tables below.

**Table 1: General and Physical Properties of 5-Methylmellein**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	192.21 g/mol	
Appearance	Pale yellow powder or colorless solid	
Melting Point	128-131 °C (hexane)	
Solubility	Soluble in DMSO, chloroform, dichloromethane	
Optical Rotation	[α] <sub>D</sub> <sup>21</sup> = +22.05° (c 0.11, CH <sub>3</sub> OH) for (S)-isomer	

**Table 2: Chemical and Spectroscopic Data of 5-Methylmellein**

Data Type	Key Features	Source
<sup>1</sup> H NMR	δ (ppm): 1.45 (d, J=6.3 Hz, H-3'), 2.17 (s, H-5'), 2.72 (dd, J=12.4, 16.8 Hz, H-4), 3.04 (dd, J=3.6, 16.8 Hz, H-4), 4.75 (m, H-3), 6.77 (d, J=8.5 Hz, H-6), 7.39 (d, J=8.5 Hz, H-7), 10.90 (s, OH-8)	
<sup>13</sup> C NMR	Spectral data available	
Mass Spectrometry (MS)	m/z 193.3 [M+H] <sup>+</sup> (LR-ESI-MS)	
Infrared (IR) Spectroscopy	Vapor phase IR spectrum available	
UV Spectroscopy	UV data has been used for characterization	

## Experimental Protocols

### Isolation of 5-Methylmellein from Fungal Cultures

The following is a generalized protocol for the isolation of **5-Methylmellein** from fungal cultures, based on methodologies described in the literature.

#### 2.1.1. Fungal Cultivation

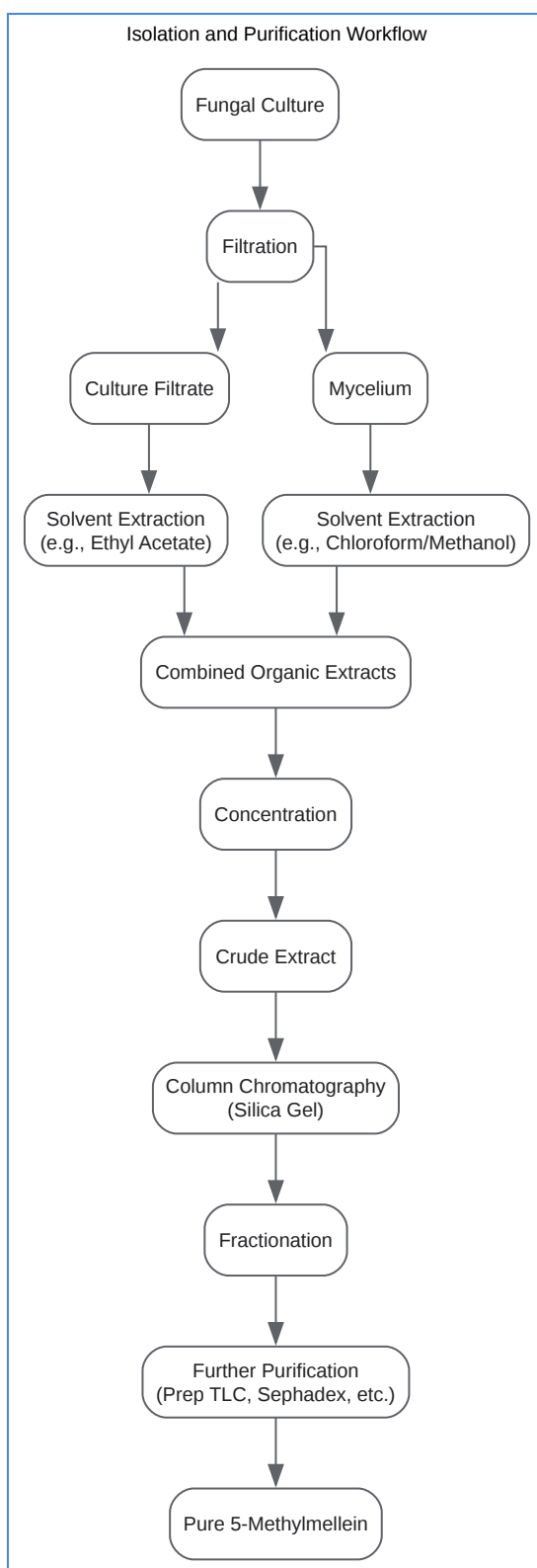
- Prepare a suitable liquid culture medium, such as Potato Dextrose Broth (PDB).
- Inoculate the medium with the desired fungal strain (e.g., *Didymobotryum rigidum* or *Inonotus sinensis*).
- Incubate the culture on a shaker at a controlled temperature (e.g., 27°C) and agitation speed (e.g., 150-160 rpm) for a specified period (e.g., 2 weeks to 25 days).

#### 2.1.2. Extraction

- Separate the fungal biomass from the culture broth by filtration.
- Extract the culture filtrate multiple times with an organic solvent such as ethyl acetate (EtOAc).
- Extract the mycelium separately with a mixture of chloroform and methanol (e.g., 1:1 v/v).
- Combine the organic extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

#### 2.1.3. Purification

- Subject the crude extract to column chromatography on silica gel.
- Elute the column with a gradient of solvents, such as chloroform-methanol or petroleum ether-acetone, to separate the components into fractions.
- Monitor the fractions using Thin Layer Chromatography (TLC).
- Further purify the fractions containing **5-Methylmellein** using additional chromatographic techniques like preparative TLC, Sephadex LH-20 column chromatography, or reversed-phase chromatography (RP-18).
- The final purified compound's identity and purity can be confirmed by spectroscopic methods (NMR, MS) and by measuring its optical rotation.



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**Caption:** Generalized workflow for the isolation and purification of **5-Methylmellein**.

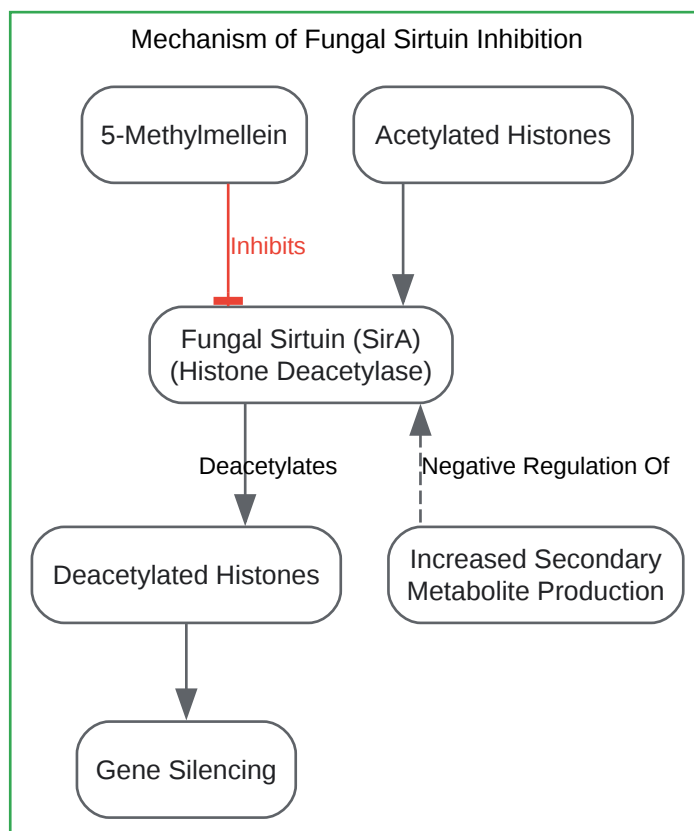
## Biological Activity and Signaling Pathways

**5-Methylmellein** exhibits a range of biological activities, including antibacterial, antifungal, and cytotoxic effects. Two of its most well-characterized activities are the inhibition of fungal sirtuins and human monoamine oxidase A.

### Inhibition of Fungal Sirtuin (SirA)

**5-Methylmellein** has been identified as an inhibitor of the fungal histone deacetylase (HDAC) SirA in *Aspergillus nidulans*. Sirtuins are a class of enzymes that play a crucial role in regulating gene expression through the deacetylation of histones. By inhibiting SirA, **5-Methylmellein** can modulate the expression of genes involved in various cellular processes, including the production of secondary metabolites.

The inhibition of SirA by **5-Methylmellein** leads to an increase in the production of other secondary metabolites by the fungus. This property makes **5-Methylmellein** a valuable tool for discovering novel bioactive compounds from fungi.



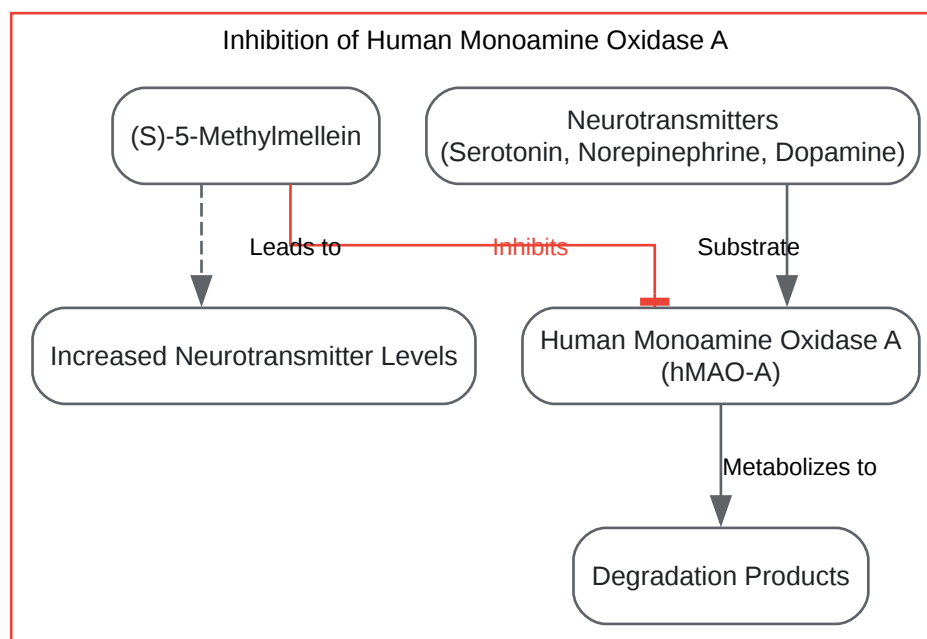
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**Caption:** Inhibition of fungal SirA by **5-Methylmellein** and its downstream effects.

## Inhibition of Human Monoamine Oxidase A (hMAO-A)

(S)-**5-Methylmellein** has been identified as a potent and reversible competitive inhibitor of human monoamine oxidase A (hMAO-A). MAO-A is an enzyme responsible for the degradation of neurotransmitters such as serotonin, norepinephrine, and dopamine. The inhibition of MAO-A can lead to an increase in the levels of these neurotransmitters in the brain, which is a therapeutic strategy for treating depression and other neuropsychiatric disorders.

(S)-**5-Methylmellein** exhibits a higher inhibitory activity against hMAO-A ( $IC_{50} = 5.31 \mu M$ ) compared to hMAO-B ( $IC_{50} = 9.15 \mu M$ ). Molecular docking studies suggest that the (S)-isomer has a higher binding affinity for hMAO-A than the (R)-isomer. In silico pharmacokinetic analyses have indicated that **5-Methylmellein** has high gastrointestinal absorption and blood-brain barrier permeability, making it a promising candidate for further investigation as a central nervous system drug.



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**Caption:** The inhibitory action of (S)-**5-Methylmellein** on hMAO-A.

## Conclusion

**5-Methylmellein** is a multifaceted natural product with significant biological activities. Its well-defined physical and chemical properties, coupled with established isolation protocols, provide a solid foundation for further research. The compound's ability to modulate fungal secondary metabolism through sirtuin inhibition presents exciting opportunities for the discovery of new natural products. Furthermore, its potent and selective inhibition of hMAO-A highlights its potential as a lead compound in the development of novel therapeutics for neuropsychiatric disorders. This guide serves as a comprehensive starting point for scientists and researchers interested in exploring the full potential of **5-Methylmellein**.

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- To cite this document: BenchChem. [What are the physical and chemical properties of 5-Methylmellein]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257382#what-are-the-physical-and-chemical-properties-of-5-methylmellein]

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